

KRFK vs. 4N1K Peptides: A Comparative Guide to Immune Modulation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *KRFK*
CAS No.: *162290-78-0*
Cat. No.: *B15141366*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of the **KRFK** and **4N1K** peptides, two molecules derived from thrombospondin-1 (TSP-1) with distinct immunomodulatory properties. We present a comprehensive overview of their mechanisms of action, supporting experimental data, detailed experimental protocols, and visual representations of their signaling pathways to aid researchers in selecting the appropriate tool for their studies in immunology and drug development.

At a Glance: KRFK vs. 4N1K

Feature	KRFK Peptide	4N1K Peptide
Primary Mechanism	Activates latent Transforming Growth Factor- β (TGF- β)[1][2]	Interacts with CD47, but also exhibits CD47-independent effects[3][4][5][6][7][8]
Key Receptor	Binds to the Latency-Associated Peptide (LAP) of TGF- β [9]	Primarily targets CD47, but non-specific cell surface binding is reported[3][4][5][6][7][8]
Primary Immune Effect	Induces a tolerogenic immune response[1][10]	Modulates phagocytosis ("don't eat me" signal) and can induce apoptosis in tumor cells[11][12]
Effect on Dendritic Cells	Suppresses maturation, reducing expression of co-stimulatory molecules[1]	Effects on dendritic cell maturation are less clearly defined
Effect on T Cells	Promotes differentiation of regulatory T cells (Tregs) and suppresses Th1 and Th17 cells[1][10][13]	Effects on T cell differentiation are not well-established
Clinical Relevance	Potential therapeutic for chronic inflammatory and autoimmune diseases[1]	Investigated as an anti-cancer and anti-angiogenic agent[14][15]

Quantitative Data Summary

The following tables summarize the quantitative effects of **KRFK** and **4N1K** peptides based on published experimental data.

Table 1: In Vitro Effects of KRFK Peptide on Dendritic Cell (DC) Maturation and TGF- β Activation

Cell Type	Treatment	Parameter Measured	Result	Reference
TSP-1-deficient Bone Marrow-Derived DCs	50 μ M KRFK (24h)	Active TGF- β in supernatant	~40% increase compared to control	--INVALID-LINK--
TSP-1-deficient Bone Marrow-Derived DCs	50 μ M KRFK (24h)	MHC Class II expression (MFI)	Significant decrease compared to untreated	--INVALID-LINK--
TSP-1-deficient Bone Marrow-Derived DCs	50 μ M KRFK (24h)	CD80 expression (MFI)	Significant decrease compared to untreated	--INVALID-LINK--

Table 2: In Vivo Effects of KRFK Peptide on T Cell Differentiation in TSP-1-deficient Mice

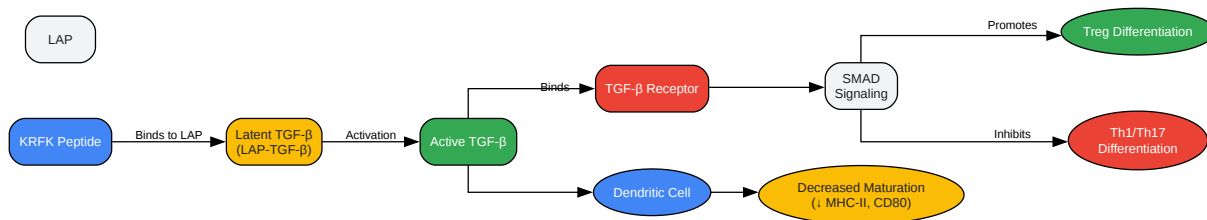
Treatment Group	T Cell Subset	Percentage of CD4+ T cells	Reference
Control Peptide	Th1 (IFN- γ +)	~12%	--INVALID-LINK--
KRFK Peptide	Th1 (IFN- γ +)	~6%	--INVALID-LINK--
Control Peptide	Th17 (IL-17A+)	~2.5%	--INVALID-LINK--
KRFK Peptide	Th17 (IL-17A+)	~1%	--INVALID-LINK--
Control Peptide	Treg (Foxp3+)	~8%	--INVALID-LINK--
KRFK Peptide	Treg (Foxp3+)	~12%	--INVALID-LINK--

Table 3: Effects of 4N1K Peptide on Cancer Cells

Cell Type	Treatment	Parameter Measured	Result	Reference
Bladder Cancer Tissue	4N1K-positive vs. negative	Percentage of apoptotic cells	4.7% (positive) vs. 3.8% (negative) (p < 0.001)	--INVALID-LINK--
Orthotopic Bladder Cancer Mouse Model	Intra-vesical 50 mM 4N1K	Muscle invasive cancer	0/9 mice with 4N1K vs. 8/9 mice with saline	--INVALID-LINK--

Signaling Pathways

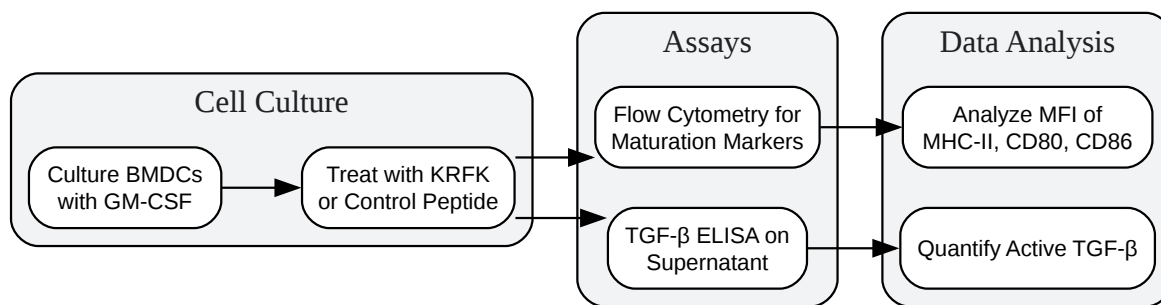
KRFK Peptide Signaling Pathway



[Click to download full resolution via product page](#)

Caption: **KRFK** peptide activates latent TGF-β, leading to tolerogenic immune responses.

4N1K Peptide Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. Macrophage Phagocytosis Assay of Staphylococcus aureus by Flow Cytometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CD47-independent effects mediated by the TSP-derived 4N1K peptide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. TGF-β Signaling in T cells is Essential for CD8 T Cell Suppression and Viral Persistence In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. CD47-Independent Effects Mediated by the TSP-Derived 4N1K Peptide | PLOS One [journals.plos.org]
- 8. CD47 (Cluster of differentiation 47): an anti-phagocytic receptor with a multitude of signaling functions - PMC [pmc.ncbi.nlm.nih.gov]
- 9. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 10. [doaj.org](https://www.doaj.org) [doaj.org]

- [11. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [12. CD47-signal regulatory protein \$\alpha\$ signaling system and its application to cancer immunotherapy - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [13. Topical Application of TGF- \$\beta\$ -Activating Peptide, KRFK, Prevents Inflammatory Manifestations in the TSP-1-Deficient Mouse Model of Chronic Ocular Inflammation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111112/)
- [14. Protocol for detecting macrophage-mediated cancer cell phagocytosis in vitro and in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111113/)
- [15. TGF- \$\beta\$ Regulation of T Cells | Annual Reviews \[annualreviews.org\]](https://www.annualreviews.org/)
- To cite this document: BenchChem. [KRFK vs. 4N1K Peptides: A Comparative Guide to Immune Modulation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15141366/docs#krfk-vs-4n1k-peptides-a-comparative-guide-to-immune-modulation\]](https://www.benchchem.com/product/b15141366/docs#krfk-vs-4n1k-peptides-a-comparative-guide-to-immune-modulation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check